

Application Notes and Protocols for UK-370106

Stock Solution Preparation

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Compound of Interest

Compound Name: UK-370106

Cat. No.: B031479

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This document provides detailed guidelines for the preparation of stock solutions of **UK-370106**, a potent and selective inhibitor of Matrix Metalloproteinase-3 (MMP-3) and Matrix Metalloproteinase-12 (MMP-12). Adherence to these protocols is crucial for ensuring the accuracy and reproducibility of experimental results.

Compound Information

UK-370106 is a highly selective inhibitor of MMP-3 and MMP-12, with significantly lower potency against other MMPs such as MMP-1, -2, -9, and -14.^{[1][2]} Its selectivity makes it a valuable tool for studying the specific roles of MMP-3 and MMP-12 in various biological processes.

Quantitative Data Summary

A summary of the key quantitative data for **UK-370106** is presented in the table below for easy reference.

Property	Value	Source
Molecular Weight	572.73 g/mol	[3]
Formula	C ₃₅ H ₄₄ N ₂ O ₅	[3]
CAS Number	230961-21-4	[3]
Purity	≥95% (HPLC)	[3]
IC ₅₀ (MMP-3)	23 nM	[1][2]
IC ₅₀ (MMP-12)	42 nM	[1][2]
Solubility in DMSO	up to 100 mM (57.27 mg/mL)	[3]
Solubility in Ethanol	up to 25 mM (14.32 mg/mL)	[3]

Experimental Protocols

Materials and Equipment

- **UK-370106** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Ethanol (200 proof), anhydrous
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Stock Solution Preparation Protocol (DMSO)

This protocol describes the preparation of a 10 mM stock solution of **UK-370106** in DMSO.

- **Acclimatization:** Before opening, allow the vial of **UK-370106** powder to equilibrate to room temperature for at least 60 minutes.^[4] This prevents condensation from forming on the compound.
- **Weighing:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **UK-370106** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.73 mg of **UK-370106**.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the tube containing the **UK-370106** powder. To continue the example, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) can aid in dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particulates.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to minimize freeze-thaw cycles.^[1] Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[1]

Stock Solution Preparation Protocol (Ethanol)

For applications where DMSO may be inappropriate, ethanol can be used as a solvent. This protocol outlines the preparation of a 10 mM stock solution in ethanol.

- **Acclimatization:** As with the DMSO protocol, allow the vial of **UK-370106** to reach room temperature for at least 60 minutes before opening.^[4]
- **Weighing:** Accurately weigh the desired amount of **UK-370106** powder into a sterile tube. For 1 mL of a 10 mM stock, this would be 5.73 mg.
- **Solvent Addition:** Add the calculated volume of anhydrous ethanol to the tube. In this example, 1 mL of ethanol would be added.
- **Dissolution:** Securely cap the tube and vortex until the compound is fully dissolved.
- **Aliquoting and Storage:** Dispense the ethanol stock solution into single-use aliquots in amber tubes and store at -20°C. It is recommended to use these solutions within one month.^[4]

Note on Stability: For optimal results, it is recommended to prepare fresh working solutions from the frozen stock on the day of the experiment.^[4] Long-term storage of diluted working solutions is not advised.

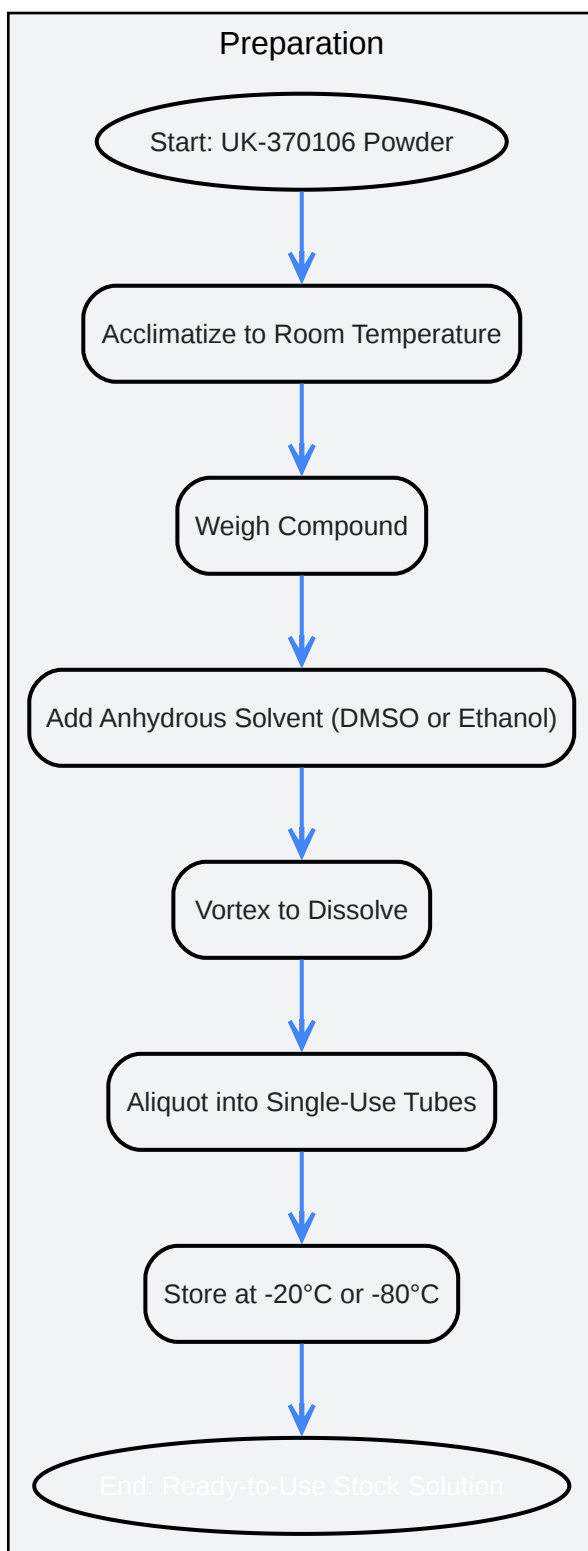
Signaling Pathway Inhibition

UK-370106 exerts its biological effects by directly inhibiting the enzymatic activity of MMP-3 and MMP-12. These proteases are key players in the degradation of extracellular matrix (ECM) components, such as fibronectin.^{[1][3]} By inhibiting these MMPs, **UK-370106** can modulate downstream cellular processes that are dependent on ECM remodeling, including cell migration and tissue repair.

Visualizations

Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the key steps involved in the preparation of a **UK-370106** stock solution.

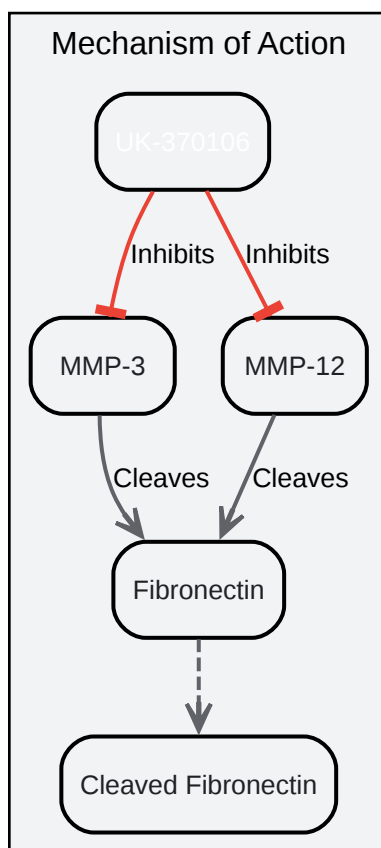


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Caption: Workflow for preparing **UK-370106** stock solution.

Inhibitory Action of UK-370106

The diagram below depicts the inhibitory effect of **UK-370106** on its target enzymes and the subsequent impact on fibronectin cleavage.



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. apexbt.com [apexbt.com]

- 3. rndsystems.com [rndsystems.com]
- 4. Stability and Storage | Tocris Bioscience [tocris.com]
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